

# Physical properties of 2-Benzylcyclopentanone (melting point, boiling point)

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## Compound of Interest

Compound Name: 2-Benzylcyclopentanone

Cat. No.: B1335393

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## Technical Guide: Physical Properties of 2-Benzylcyclopentanone

### Introduction

**2-Benzylcyclopentanone** (CAS No. 2867-63-2) is a key chemical intermediate, notably utilized in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) such as Loxoprofen. A thorough understanding of its physical properties, particularly its melting and boiling points, is critical for its synthesis, purification, handling, and storage in a research and development setting. This technical guide provides a consolidated overview of the experimentally determined and estimated physical properties of **2-Benzylcyclopentanone**, details the standard methodologies for their determination, and presents a logical workflow for such characterization.

### Physical Properties Data

The quantitative physical properties of **2-Benzylcyclopentanone** are summarized in the table below. The data is compiled from various chemical databases and technical literature. It is important to note the distinction between experimentally measured values under specific conditions and computationally estimated values.

Property	Value	Conditions	Source / Method
Melting Point	18-20 °C	Standard Pressure	Experimental (Freezing Point)[1]
Boiling Point	145-155 °C	50 Pa (approx. 0.375 mmHg)	Experimental (Vacuum Distillation) [1]
Boiling Point	~285 °C	760 mmHg (Standard Pressure)	Estimated (Nomograph Extrapolation)
Boiling Point	285.1 °C	760 mmHg (Standard Pressure)	Estimated
Boiling Point	265.23 °C	760 mmHg (Standard Pressure)	Estimated (Rough)[2]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O	-	-
Molecular Weight	174.24 g/mol	-	-

Note: The melting point is reported as a freezing point in the cited patent literature. The boiling point at standard pressure is an estimation based on the experimentally determined value at reduced pressure.

## Experimental Protocols

The following sections detail the standard laboratory protocols for determining the melting and boiling points of a compound such as **2-Benzylcyclopentanone**.

### Melting Point Determination

Given that **2-Benzylcyclopentanone** has a melting point near room temperature (18-20 °C), the sample may be a solid or a liquid depending on the ambient laboratory conditions. If solid, the following capillary method is standard. The sample should be cooled to ensure it is in a solid state before measurement begins.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle (if sample is crystalline)

Procedure:

- Sample Preparation: If the **2-Benzylcyclopentanone** sample is solid, place a small amount on a clean, dry watch glass. If necessary, finely powder the sample using a mortar and pestle.
- Loading the Capillary Tube: Invert a capillary tube and press the open end into the powdered sample. A small amount of solid will be forced into the tube. Tap the sealed end of the tube gently on a hard surface to pack the solid into the bottom. Repeat until a packed column of 2-3 mm of solid is achieved.
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned so that the bulb is level with the sample.
- Determination:
  - Rapid Preliminary Measurement: Heat the apparatus rapidly to get an approximate melting range. Observe the sample and note the temperature at which it begins to liquefy and the temperature at which it is completely liquid.
  - Accurate Measurement: Allow the apparatus to cool. Prepare a new sample and place it in the apparatus. Heat rapidly to about 15-20 °C below the approximate melting point found in the preliminary run. Then, reduce the heating rate to 1-2 °C per minute.
- Data Recording: Carefully record the temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the last crystal melts ( $T_2$ ). The melting point is reported as

the range  $T_1 - T_2$ . For a pure compound, this range should be narrow (0.5-1.5 °C).

## Boiling Point Determination (Micro-Scale Method)

For determining the boiling point of a small quantity of liquid, the micro-reflux or Thiele tube method is highly effective.

Apparatus:

- Thiele tube or a small test tube (10 x 75 mm) with a side arm
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Rubber band or wire to attach the test tube to the thermometer
- Heating bath (oil bath) or Bunsen burner for Thiele tube
- Pasteur pipette

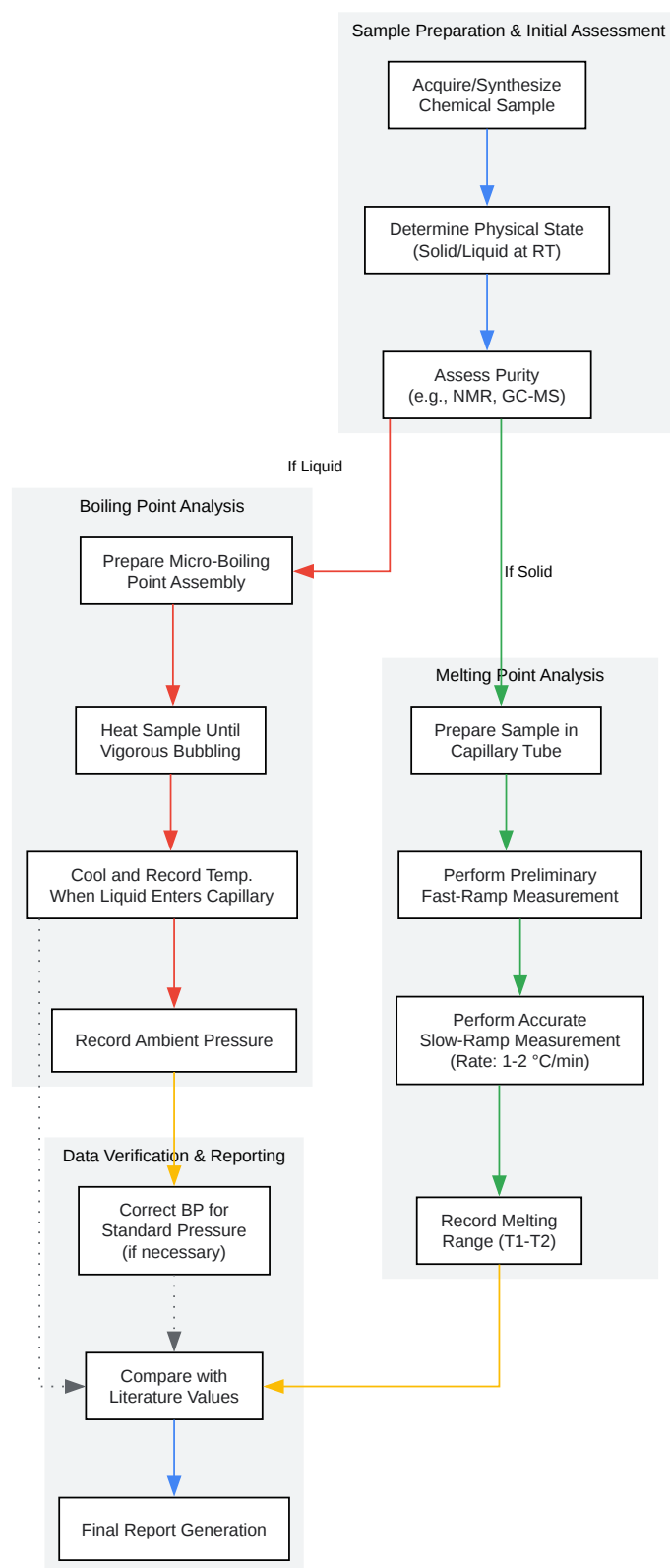
Procedure:

- **Sample Preparation:** Using a Pasteur pipette, add approximately 0.5 mL of liquid **2-Benzylcyclopentanone** to the small test tube.
- **Capillary Inversion:** Place the capillary tube into the test tube with its open end down.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb. The rubber band must be positioned well above the level of the heating oil to prevent it from dissolving or snapping.
- **Heating:** Clamp the assembly in a heating bath or insert it into the Thiele tube, ensuring the heat-transfer fluid is above the level of the sample but below the side arm. Heat the apparatus gently. Initially, air trapped in the capillary tube will escape as a slow stream of bubbles.

- **Observation:** As the temperature approaches the boiling point, the bubbling will become more rapid as the vapor pressure of the liquid equals the atmospheric pressure. A continuous and rapid stream of bubbles will emerge from the capillary tube.
- **Data Recording:** Remove the heat source once a vigorous stream of bubbles is observed. The bubbling will slow down and stop as the apparatus cools. The moment the liquid is drawn back into the capillary tube, the vapor pressure of the sample is equal to the external pressure. Record the temperature at this exact moment. This temperature is the boiling point of the liquid.
- **Pressure Correction:** Record the ambient atmospheric pressure. If it differs significantly from 760 mmHg, a correction may be necessary.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the physical characterization of a novel or uncharacterized chemical sample, such as **2-Benzylcyclopentanone**.



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